

An In-depth Technical Guide to 6-(Methylsulfonyl)quinoline

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Compound of Interest

Compound Name: 6-(Methylsulfonyl)quinoline

CAS No.: 89770-29-6

Cat. No.: B1268292

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of the Sulfonylquinoline Scaffold

The quinoline ring system is a cornerstone in medicinal chemistry, forming the structural basis of numerous natural products and synthetic pharmaceuticals with a wide array of biological activities.^{[1][2]} Its fusion of a benzene and a pyridine ring creates a unique electronic and structural environment, making it a privileged scaffold in drug discovery. When functionalized with a methylsulfonyl group, the resulting molecule, **6-(Methylsulfonyl)quinoline**, combines the established pharmacological relevance of the quinoline core with the advantageous properties of the sulfonyl moiety. Sulfonyl groups are known to enhance metabolic stability, improve pharmacokinetic profiles, and can act as hydrogen bond acceptors, thereby influencing a molecule's interaction with biological targets.^[3] This guide provides a comprehensive overview of **6-(Methylsulfonyl)quinoline**, including its identifiers, synthesis, potential applications, and safety considerations, to support its use in research and drug development.

Core Identifiers and Chemical Properties

A clear identification of a chemical compound is fundamental for its use in a research and development setting. The following table summarizes the key identifiers and computed physicochemical properties of **6-(Methylsulfonyl)quinoline**.

Identifier	Value	Source
CAS Number	89770-29-6	,
IUPAC Name	6-(methylsulfonyl)quinoline	
Molecular Formula	C ₁₀ H ₉ NO ₂ S	
Molecular Weight	207.25 g/mol	
Canonical SMILES	CS(=O)(=O)c1cc2ncccc2cc1	
InChI Key	AUXTUJFKCPIINH-UHFFFAOYSA-N	
Computed XLogP3	1.8	
Computed Topological Polar Surface Area	55.4 Å ²	
Computed Hydrogen Bond Donor Count	0	
Computed Hydrogen Bond Acceptor Count	3	

Note: Experimental physical properties such as melting point, boiling point, and solubility for **6-(Methylsulfonyl)quinoline** are not readily available in the cited literature. The properties listed are computationally predicted.

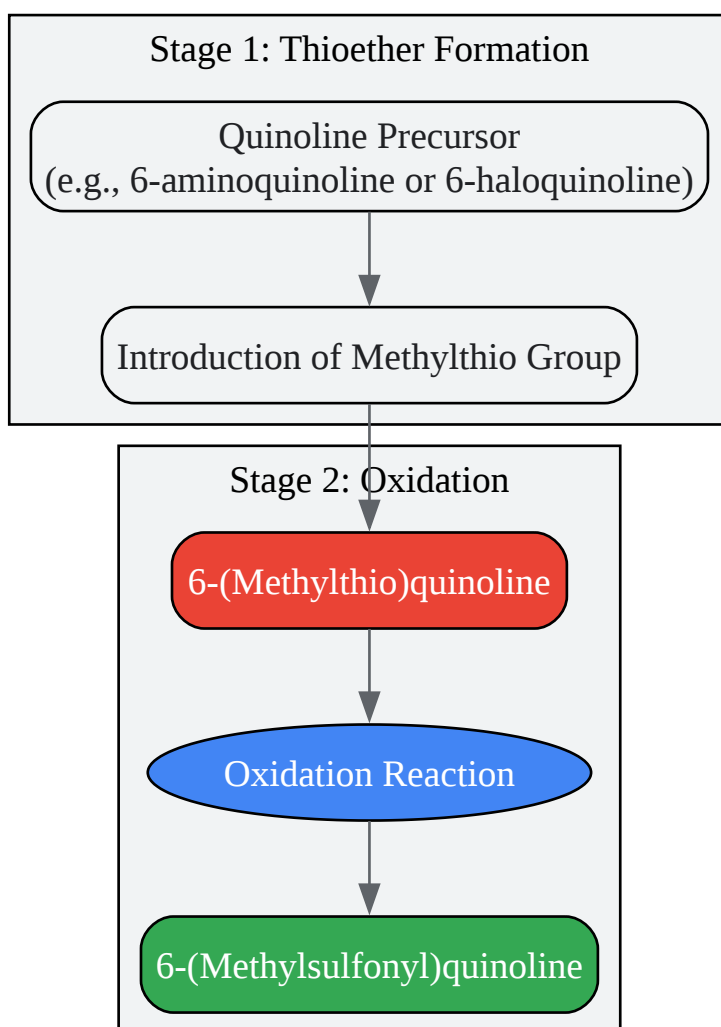
Synthesis of 6-(Methylsulfonyl)quinoline

The synthesis of **6-(Methylsulfonyl)quinoline** can be approached through various established methods for quinoline ring formation, followed by functionalization, or by late-stage introduction

of the methylsulfonyl group. A logical and commonly employed strategy involves the oxidation of the corresponding thioether, 6-(methylthio)quinoline.

Conceptual Synthetic Workflow

The synthesis can be conceptualized as a two-stage process: first, the formation of the 6-(methylthio)quinoline intermediate, and second, its oxidation to the final sulfone product.



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Caption: A two-stage synthetic approach to **6-(methylsulfonyl)quinoline**.

Experimental Protocol: Oxidation of 6-(Methylthio)quinoline

This protocol is adapted from a general method for the oxidation of aryl methyl thioethers to their corresponding sulfones using Oxone®.^[4]

Materials:

- 6-(Methylthio)quinoline (1 equivalent)
- Oxone® (potassium peroxymonosulfate) (2.5 equivalents)
- Tetrahydrofuran (THF)
- Water
- Chloroform
- Sodium sulfate (anhydrous)
- Hexane

Procedure:

- Dissolve 6-(methylthio)quinoline in a mixture of tetrahydrofuran and water.
- To this solution, add Oxone® portion-wise at room temperature.
- Stir the reaction mixture vigorously at room temperature for 3-5 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion, evaporate the tetrahydrofuran under reduced pressure.
- Extract the aqueous residue with chloroform (3 x volume of the aqueous layer).
- Combine the organic extracts and dry over anhydrous sodium sulfate.

- Filter the drying agent and evaporate the chloroform under reduced pressure to yield the crude product.
- Recrystallize the crude product from a chloroform/hexane solvent system to obtain pure **6-(methylsulfonyl)quinoline**.

Causality of Experimental Choices:

- Oxone®: This is a versatile and relatively mild oxidizing agent that is effective for the conversion of sulfides to sulfones. The use of 2.5 equivalents ensures the complete oxidation of the thioether.
- THF/Water Solvent System: This biphasic system allows for the dissolution of both the organic substrate (6-(methylthio)quinoline) and the inorganic oxidizing agent (Oxone®), facilitating the reaction.
- Recrystallization: This purification technique is chosen to obtain a highly pure solid product, which is crucial for subsequent applications in biological assays or as a building block in further synthesis.

Applications in Drug Discovery and Chemical Biology

While specific biological activities for **6-(Methylsulfonyl)quinoline** are not extensively documented in the public domain, the broader class of quinoline sulfonamides and methylsulfonyl-substituted heterocycles are of significant interest in drug discovery.

Rationale for Use as a Pharmacophore

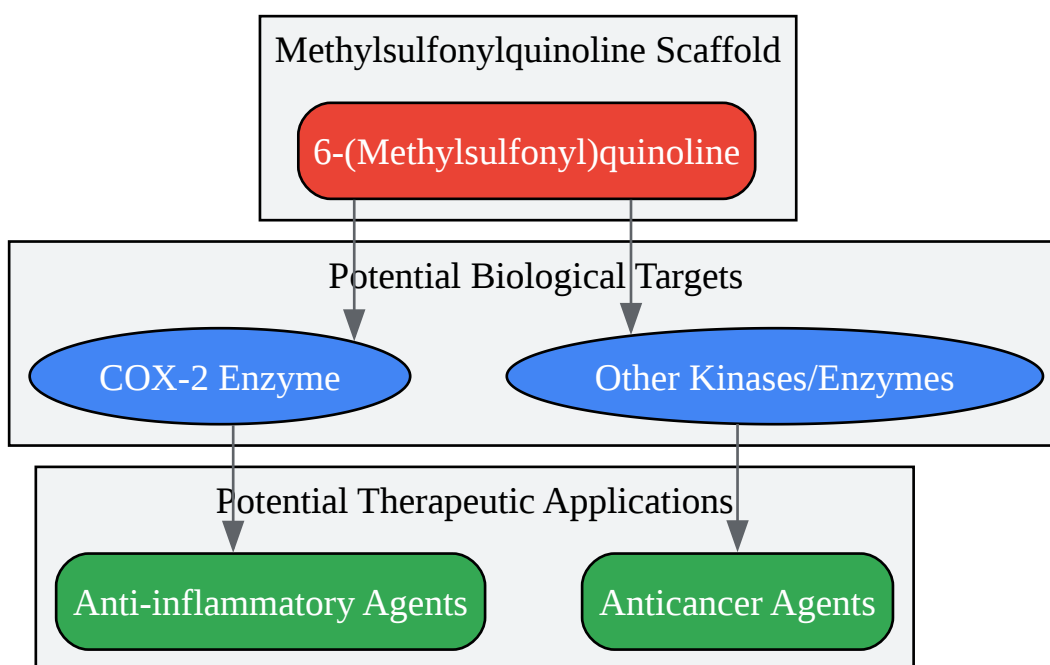
The methylsulfonyl group is a key pharmacophore in a number of clinically approved drugs and investigational compounds. Its incorporation into a quinoline scaffold is a rational design strategy for several reasons:

- Enzyme Inhibition: The sulfonyl group can act as a hydrogen bond acceptor and participate in other non-covalent interactions within an enzyme's active site. This has been exploited in the design of inhibitors for various enzyme classes.

- **Improved Physicochemical Properties:** The introduction of a sulfonyl group can modulate a molecule's solubility, lipophilicity, and metabolic stability, which are critical parameters for drug-likeness.[3]
- **Scaffold for Further Derivatization:** The quinoline ring offers multiple positions for further chemical modification, allowing for the generation of a library of analogs for structure-activity relationship (SAR) studies.

Potential as a COX-2 Inhibitor and Anticancer Agent

A study on a series of 4-(imidazolylmethyl)-2-(4-methylsulfonylphenyl)-quinoline derivatives demonstrated potent and selective inhibition of the cyclooxygenase-2 (COX-2) enzyme.[5] These compounds also exhibited cytotoxicity against human breast cancer cell lines.[5] The methylsulfonylphenyl group was identified as a key pharmacophore for COX-2 inhibition. This suggests that the methylsulfonylquinoline scaffold could be a valuable starting point for the design of novel anti-inflammatory and anticancer agents.



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Caption: Potential applications of the **6-(methylsulfonyl)quinoline** scaffold.

Safety and Handling

As with any chemical substance, proper safety precautions should be taken when handling **6-(Methylsulfonyl)quinoline**. While a specific safety data sheet (SDS) for this compound is not widely available, information from related compounds can provide guidance.

General Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.[\[6\]](#)[\[7\]](#)
- Ventilation: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or vapors.[\[6\]](#)
- Avoid Contact: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[\[7\]](#)
- Ingestion: Do not ingest. If swallowed, seek immediate medical attention.[\[8\]](#)

Hazard Classification (based on related compounds):

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[6\]](#)
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[6\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[\[6\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry place.

Conclusion

6-(Methylsulfonyl)quinoline is a valuable chemical entity that combines the pharmacologically significant quinoline nucleus with the beneficial properties of a methylsulfonyl group. While detailed experimental data on its physical properties and specific biological activities are still emerging, its rational design and the known activities of related compounds suggest its potential as a versatile building block in the development of novel therapeutics, particularly in

the areas of anti-inflammatory and anticancer drug discovery. This guide provides a foundational understanding of its chemical identity, synthesis, and potential applications, serving as a resource for researchers looking to explore the utility of this promising scaffold.

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